

Challenges in handling and storing 4-Methoxybutan-1-ol

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Compound of Interest

Compound Name: 4-Methoxybutan-1-ol

Cat. No.: B094083

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Technical Support Center: 4-Methoxybutan-1-ol

This technical support center provides comprehensive guidance for researchers, scientists, and drug development professionals on the challenges associated with handling and storing **4-Methoxybutan-1-ol**.

Frequently Asked Questions (FAQs)

Q1: What is **4-Methoxybutan-1-ol** and what are its primary applications in research?

A1: **4-Methoxybutan-1-ol** is a bifunctional organic compound possessing both an ether and a primary alcohol functional group. Its chemical formula is C₅H₁₂O₂.^{[1][2]} This structure imparts amphiphilic properties, allowing it to be soluble in both water and many organic solvents.^[1] In research and development, it is primarily used as a versatile solvent for a range of substances, a precursor in the synthesis of more complex molecules such as fragrances and pharmaceuticals, and as an intermediate in the production of specialty chemicals.^[1]

Q2: What are the main hazards associated with **4-Methoxybutan-1-ol**?

A2: The primary hazards are its combustible nature and its potential to form explosive peroxides upon prolonged storage and exposure to air.^{[3][4]} It is classified as a combustible liquid, so it should be kept away from heat, sparks, and open flames. Although not classified as acutely toxic, it can cause skin and eye irritation.^[2]

Q3: Is **4-Methoxybutan-1-ol** hygroscopic?

A3: Yes, **4-Methoxybutan-1-ol** is described as a hygroscopic liquid, meaning it can absorb moisture from the air.^[1] This property is important to consider during storage and handling to prevent contamination with water, which can affect its purity and reactivity in certain experiments.

Q4: How should **4-Methoxybutan-1-ol** be stored to ensure its stability?

A4: To ensure maximum stability, **4-Methoxybutan-1-ol** should be stored in a tightly sealed, airtight container in a cool, dry, and well-ventilated area, away from direct sunlight and sources of ignition. To minimize peroxide formation, it is advisable to store it under an inert atmosphere (e.g., nitrogen or argon) and to use amber glass bottles to protect it from light.

Q5: How can I test for the presence of peroxides in a container of **4-Methoxybutan-1-ol**?

A5: Peroxides can be detected using commercially available peroxide test strips. For a semi-quantitative analysis, a small sample of the solvent can be mixed with an equal volume of glacial acetic acid containing about 0.1 g of sodium or potassium iodide. A yellow to brown color indicates the presence of peroxides. If crystals or a precipitate are visible in the container, do not open it and contact your institution's environmental health and safety office for disposal.

Troubleshooting Guides

Common Handling and Storage Issues

Problem	Potential Cause(s)	Recommended Solution(s)
Cloudy appearance or presence of solid particles in the liquid.	<p>1. Peroxide formation and precipitation. 2. Absorption of atmospheric moisture (hygroscopicity) leading to phase separation or reaction with impurities. 3. Contamination during handling.</p>	<p>1. Do not use or attempt to open the container. Contact your institution's safety officer for proper disposal procedures. 2. For future prevention, ensure the container is tightly sealed and stored in a dry environment. Consider using a desiccator for long-term storage. 3. Always use clean, dry glassware and utensils when handling the compound.</p>
Inconsistent or unexpected reaction outcomes.	<p>1. Presence of water due to hygroscopicity. 2. Presence of peroxides acting as unwanted initiators or reactants. 3. Degradation of the compound due to improper storage.</p>	<p>1. If the reaction is moisture-sensitive, use freshly opened bottles or dry the solvent over an appropriate drying agent (e.g., molecular sieves) before use. 2. Test for peroxides before use. If peroxides are present, purify the solvent by passing it through a column of activated alumina or dispose of it. 3. Ensure the compound has been stored according to the recommended guidelines.</p>
Discoloration of the liquid (e.g., yellowing).	<p>1. Formation of degradation products due to exposure to light, heat, or air. 2. Reaction with impurities in the container.</p>	<p>1. Store in amber glass bottles away from light and heat. 2. If purity is critical, consider purification by distillation before use.</p>

Quantitative Data

The following table summarizes key physical and chemical properties of **4-Methoxybutan-1-ol**.

Property	Value
Molecular Formula	C ₅ H ₁₂ O ₂
Molecular Weight	104.15 g/mol [1] [2]
Appearance	Colorless liquid [1]
Odor	Mild, ether-like [1]
Boiling Point	180.20 °C [1]
Melting Point	-71.20 °C [1]
Flash Point	73 °C (163.4 °F)
Density	0.9735 g/cm ³ [1]
Water Solubility	Highly soluble [1]

Experimental Protocols

Representative Protocol: Williamson Ether Synthesis of 1-Butoxy-4-methoxybutane

This protocol is a representative example of how **4-Methoxybutan-1-ol** can be used as a starting material in a Williamson ether synthesis. This specific protocol is illustrative and may require optimization.

Objective: To synthesize 1-butoxy-4-methoxybutane from **4-Methoxybutan-1-ol** and 1-bromobutane.

Materials:

- **4-Methoxybutan-1-ol**
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Anhydrous tetrahydrofuran (THF)

- 1-Bromobutane
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Saturated aqueous sodium chloride (brine) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Standard laboratory glassware for inert atmosphere reactions (Schlenk line, nitrogen/argon source, septa, needles, etc.)^{[1][5][6]}

Procedure:

- Preparation of the Alkoxide:
 - Under an inert atmosphere of nitrogen or argon, add sodium hydride (1.2 equivalents) to a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, and a reflux condenser.
 - Add anhydrous THF to the flask via cannula or syringe.
 - Cool the suspension to 0 °C using an ice bath.
 - Slowly add **4-Methoxybutan-1-ol** (1 equivalent) dropwise to the stirred suspension of NaH in THF.
 - After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 1-2 hours, or until hydrogen gas evolution ceases.^[7]
- Ether Formation:
 - Cool the resulting alkoxide solution back to 0 °C.
 - Slowly add 1-bromobutane (1.1 equivalents) dropwise to the reaction mixture.
 - After the addition, allow the reaction to warm to room temperature and then heat to reflux. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).^[7]

- Work-up and Purification:
 - Once the reaction is complete, cool the mixture to 0 °C and carefully quench the excess NaH by the slow, dropwise addition of saturated aqueous NH₄Cl solution.
 - Transfer the mixture to a separatory funnel and add water.
 - Extract the aqueous layer with diethyl ether or ethyl acetate (3 x volume of aqueous layer).
 - Combine the organic extracts and wash with water, then with brine.
 - Dry the organic layer over anhydrous MgSO₄, filter, and concentrate the solvent under reduced pressure.
 - Purify the crude product by fractional distillation to obtain 1-butoxy-4-methoxybutane.

Protocol: Testing for Peroxide Formation

Objective: To qualitatively and semi-quantitatively test for the presence of peroxides in a sample of **4-Methoxybutan-1-ol**.

Materials:

- Sample of **4-Methoxybutan-1-ol**
- Potassium iodide (KI) or sodium iodide (NaI)
- Glacial acetic acid
- Peroxide test strips (e.g., Quantofix)
- Test tubes

Procedure 1: Iodide Test (Qualitative)

- Prepare a fresh reagent by adding approximately 0.1 g of KI or NaI to 1 mL of glacial acetic acid in a clean, dry test tube.
- Add 1 mL of the **4-Methoxybutan-1-ol** sample to the reagent.

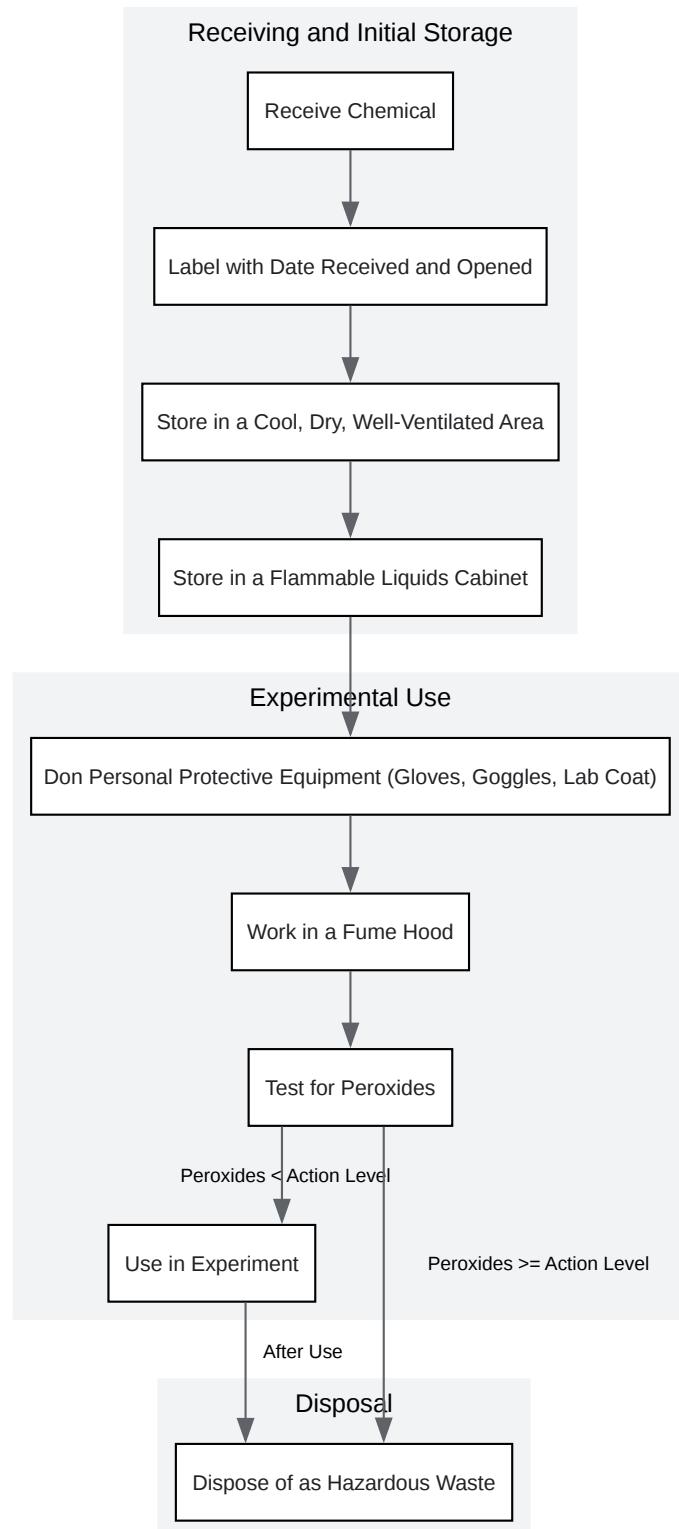
- Gently shake the mixture and observe the color.
 - No color change: Peroxides are likely absent or at a very low concentration.
 - Yellow color: A low concentration of peroxides is present.
 - Brown color: A high concentration of peroxides is present.

Procedure 2: Peroxide Test Strips (Semi-Quantitative)

- Dip a peroxide test strip into the **4-Methoxybutan-1-ol** sample for the time specified by the manufacturer.
- Remove the strip and wait for the color to develop.
- Compare the color of the test strip to the color chart provided with the strips to estimate the peroxide concentration in parts per million (ppm).
- If the peroxide concentration is at or above the action level set by your institution (typically 25-100 ppm), the solvent should not be used and should be disposed of as hazardous waste.[8]

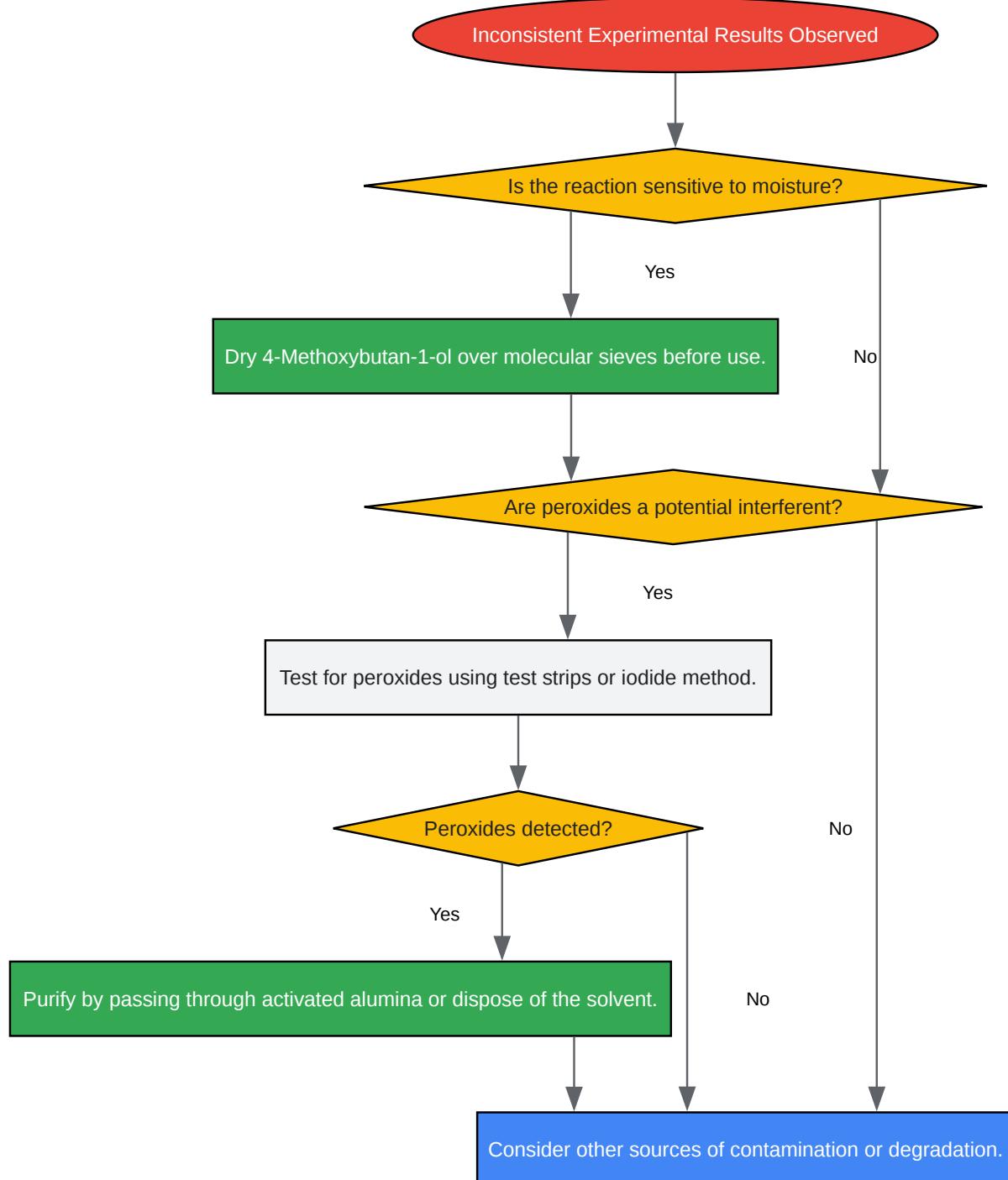
Visualizations

Workflow for Safe Handling and Storage of 4-Methoxybutan-1-ol

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Caption: Workflow for the safe handling and storage of **4-Methoxybutan-1-ol**.

Troubleshooting Inconsistent Experimental Results

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